

Personal protective equipment for handling Dimethyl 3-hydroxyphthalate

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Compound of Interest

Compound Name: **Dimethyl 3-hydroxyphthalate**

Cat. No.: **B1315018**

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Essential Safety and Handling Guide for Dimethyl 3-hydroxyphthalate

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **Dimethyl 3-hydroxyphthalate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Dimethyl 3-hydroxyphthalate is classified with the following hazards:

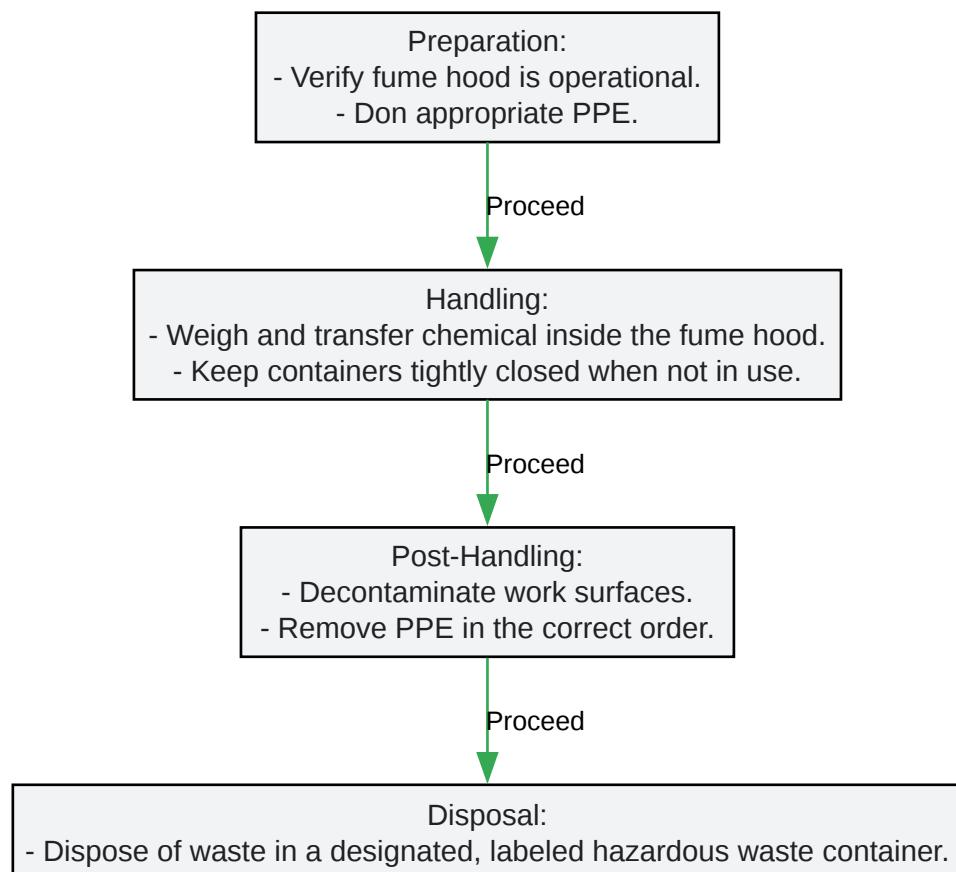
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Based on these hazards, the following personal protective equipment is mandatory.

PPE Category	Recommended Equipment	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or PVC gloves are suitable. Inspect gloves for integrity before each use and replace them immediately if contaminated or damaged.[2][3]
Eye and Face Protection	Safety glasses with side shields or goggles	Must meet ANSI Z87.1 standards. A face shield should be worn over safety glasses or goggles when there is a risk of splashing.[2]
Skin and Body Protection	Laboratory coat	A buttoned lab coat, preferably made of a non-synthetic material like cotton, should be worn to protect against skin contact.[2] Long pants and closed-toe shoes are also required.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to minimize inhalation of vapors or dust. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator may be necessary.[2]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Dimethyl 3-hydroxyphthalate** in a laboratory setting.



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References

- 1. Dimethyl 3-hydroxyphthalate | C₁₀H₁₀O₅ | CID 12223651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. trc-corp.com [trc-corp.com]
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